

# Introduction to Illicium simonsii and its Chemical Constituents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Simonsinol*

Cat. No.: *B182578*

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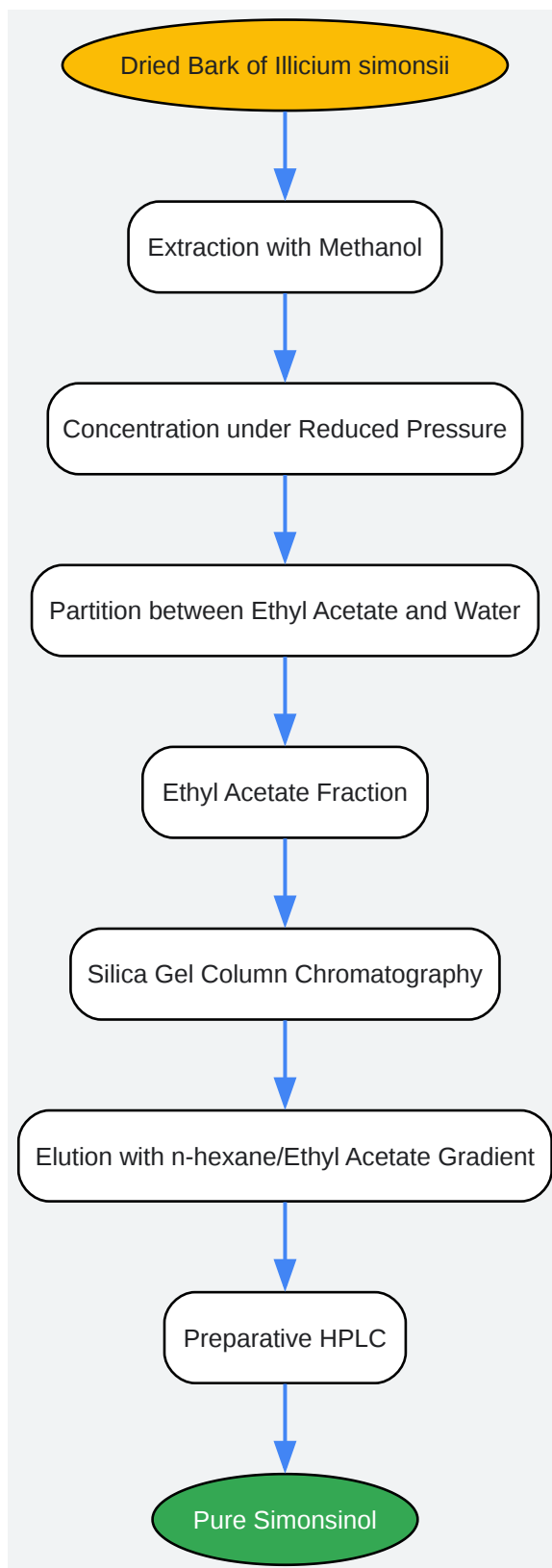
*Illicium simonsii*, a member of the Illiciaceae family, is a plant species primarily found in India, Myanmar, and the southwestern regions of China.[1] Traditionally, it has been used in folk medicine for its anti-inflammatory, antibacterial, and antiviral properties.[1][2] Phytochemical investigations of *I. simonsii* have led to the isolation of a diverse array of secondary metabolites, including sesquiterpenoids, diterpenoids, lignans, and neolignans.[1][2][3] These compounds have demonstrated a range of biological activities, such as neuroprotective and antiviral effects.[1][3]

## A Novel Triphenyl-Type Neolignan: Simonsinol

A significant discovery from the bark of *Illicium simonsii* is the isolation of a new triphenyl-type sesqueneolignan named **simonsinol**. [4] Its structure was meticulously elucidated through detailed analysis of its <sup>1</sup>H- and <sup>13</sup>C-NMR spectra.[4]

## Chemical Structure of Simonsinol

The chemical structure of **simonsinol** represents a unique triphenyl-type neolignan framework.



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## References

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Address: 3281 E Guasti Rd

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